

ZD 7155(hydrochloride) stability and storage conditions

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Compound of Interest

Compound Name: ZD 7155(hydrochloride)

Cat. No.: B127983

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Technical Support Center: ZD 7155 Hydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals working with ZD 7155 hydrochloride. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the stability and effective use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid ZD 7155 hydrochloride?

A1: Solid ZD 7155 hydrochloride should be stored desiccated at +4°C for long-term stability.^[1]
^[2] For shorter periods, some suppliers ship the compound at room temperature.^[3]^[4] It is important to keep the compound sealed and away from moisture.^[3]^[5]

Q2: How should I store stock solutions of ZD 7155 hydrochloride?

A2: The storage conditions for stock solutions depend on the solvent and the desired storage duration. For solutions in DMSO, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month.^[3] Always store solutions in sealed containers to prevent moisture absorption and solvent evaporation.^[3]

Q3: What is the solubility of ZD 7155 hydrochloride in common solvents?

A3: ZD 7155 hydrochloride has good solubility in DMSO, reaching up to 250 mg/mL (526.33 mM) with the aid of ultrasonication.[3][5] It is also soluble in water up to 10 mM with gentle warming.[1] Another source suggests a solubility of 4.17 mg/mL (8.78 mM) in water with ultrasonication and heating to 60°C.[3]

Q4: Is ZD 7155 hydrochloride stable in aqueous solutions?

A4: While soluble in water, the long-term stability of ZD 7155 hydrochloride in aqueous solutions at various pH values has not been extensively reported in publicly available literature. For aqueous working solutions, it is recommended to prepare them fresh from a stock solution and use them promptly. If you need to store an aqueous stock solution, it should be filter-sterilized and stored at -20°C for a short period, although stability under these conditions should be validated for your specific experimental needs.

Data Presentation

Table 1: Recommended Storage Conditions for ZD 7155 Hydrochloride

Form	Storage Temperature	Duration	Additional Notes
Solid	+4°C	Long-term	Desiccate, keep sealed and away from moisture.[1][2]
Solution in DMSO	-80°C	Up to 6 months	Keep sealed and away from moisture.[3]
Solution in DMSO	-20°C	Up to 1 month	Keep sealed and away from moisture.[3]
Solution in Water	-20°C	Short-term (validation recommended)	Prepare fresh for best results.

Table 2: Solubility of ZD 7155 Hydrochloride

Solvent	Concentration	Conditions
DMSO	250 mg/mL (526.33 mM)	Ultrasonic assistance may be needed. [3] [5]
Water	10 mM	Gentle warming may be required. [1]
Water	4.17 mg/mL (8.78 mM)	Ultrasonic and warming to 60°C may be needed. [3]

Troubleshooting Guide

Q5: I am observing a lower than expected potency of ZD 7155 hydrochloride in my cell-based assay. What could be the cause?

A5: A decrease in potency can be due to several factors:

- **Improper Storage:** Verify that the solid compound and stock solutions have been stored according to the recommendations. Prolonged storage at room temperature or improper storage of solutions can lead to degradation.
- **Degradation in Assay Media:** The compound's stability in your specific cell culture medium at 37°C over the course of your experiment may be limited. Consider preparing fresh dilutions of the compound just before adding it to your cells.
- **Adsorption to Plastics:** Like many hydrophobic molecules, ZD 7155 hydrochloride may adsorb to plastic labware. To minimize this, use low-adhesion plastics or pre-rinse pipette tips and tubes with the solvent or media.
- **Cell Health and Receptor Expression:** Ensure your cells are healthy and expressing the AT1 receptor at sufficient levels.

Q6: My ZD 7155 hydrochloride solution appears cloudy or has precipitated. What should I do?

A6: Cloudiness or precipitation can occur for a few reasons:

- **Low Temperature:** If a concentrated stock solution was stored at a low temperature, the compound might have precipitated. Gently warm the solution and vortex or sonicate to redissolve the compound.
- **Solvent Evaporation:** Over time, especially if not sealed properly, the solvent can evaporate, increasing the compound's concentration beyond its solubility limit.
- **Hygroscopic DMSO:** If using DMSO as a solvent, be aware that it is hygroscopic. The absorption of water can decrease the solubility of the compound. Use freshly opened or properly stored anhydrous DMSO.[\[3\]](#)

Q7: How can I confirm the identity and purity of my ZD 7155 hydrochloride?

A7: If you suspect degradation or contamination, the identity and purity of the compound can be confirmed using analytical techniques such as High-Performance Liquid Chromatography (HPLC) to check for purity and the presence of degradation products, and Mass Spectrometry (MS) to confirm the molecular weight of the parent compound.

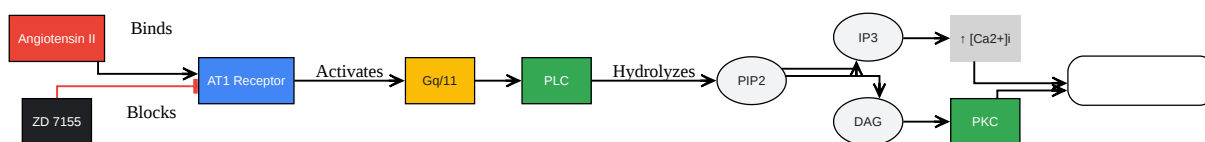
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- **Materials:**
 - ZD 7155 hydrochloride (Molecular Weight: 474.99 g/mol)
 - Anhydrous DMSO
 - Sterile, low-adhesion microcentrifuge tubes
 - Calibrated pipettes
 - Vortex mixer and/or sonicator
- **Procedure:**
 1. Allow the vial of solid ZD 7155 hydrochloride to equilibrate to room temperature before opening to prevent moisture condensation.

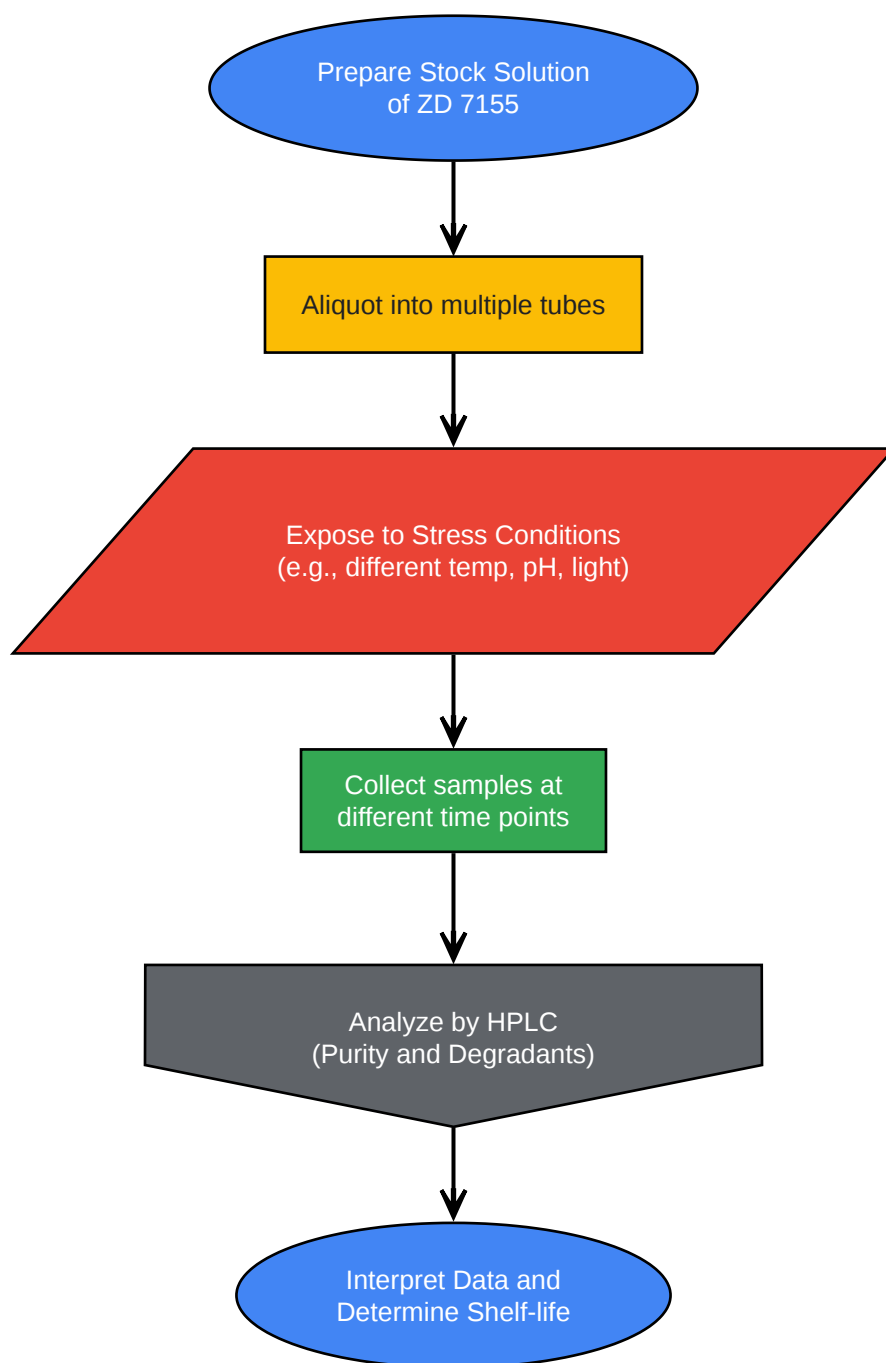
2. Weigh out the desired amount of the solid compound using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.75 mg of ZD 7155 hydrochloride.
3. Transfer the weighed compound to a sterile microcentrifuge tube.
4. Add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
5. Vortex the tube thoroughly until the solid is completely dissolved. If necessary, use a sonicator for a few minutes to aid dissolution.
6. Aliquot the stock solution into smaller volumes in sterile, sealed tubes to avoid repeated freeze-thaw cycles.
7. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[3]

Visualizations



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Caption: Simplified AT1 receptor signaling pathway.



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